

Application Note: Gravimetric Analysis of Phosphate using Ammonium Phosphomolybdate

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Compound of Interest

Compound Name:	Ammonium phosphomolybdate hydrate
CAS No.:	54723-94-3
Cat. No.:	B8821683

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Introduction

Gravimetric analysis is a highly accurate and precise method for quantitative chemical analysis. [1][2][3] This application note details the gravimetric determination of phosphate through precipitation as ammonium phosphomolybdate, $(\text{NH}_4)_3\text{PO}_4 \cdot 12\text{MoO}_3$. This method is applicable across various fields, including environmental monitoring, industrial process control, and pharmaceutical analysis, particularly for the quantification of phosphate in raw materials, intermediates, and finished products. [1][4] The principle of this method lies in the selective precipitation of phosphate ions from a solution by adding an excess of ammonium molybdate reagent in an acidic medium. The resulting precipitate is then filtered, washed, dried, and weighed to determine the mass of phosphate in the original sample.

Principle of the Method

In an acidic solution, typically nitric acid, orthophosphate ions react with an excess of ammonium molybdate to form a bright yellow, crystalline precipitate of ammonium

phosphomolybdate. The reaction is stoichiometric, allowing for the accurate calculation of the phosphate concentration from the mass of the precipitate. The chemical equation for this reaction is:



The large molecular weight of the ammonium phosphomolybdate precipitate is advantageous as it allows for a more accurate determination of a small mass of phosphate.

Experimental Protocol

1. Reagents and Materials

- Ammonium Molybdate Solution: Dissolve 40 g of ammonium molybdate $((\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O})$ in 800 mL of deionized water and dilute to 1 L.^[5]
- Nitric Acid (5 M): Carefully add concentrated nitric acid to deionized water.
- Ammonium Nitrate Solution (2% w/v): Dissolve 20 g of ammonium nitrate (NH_4NO_3) in 1 L of deionized water.
- Sample Solution: A solution containing an unknown quantity of phosphate.
- Gooch Crucible or Sintered Glass Crucible
- Drying Oven
- Desiccator
- Analytical Balance

2. Procedure

- Sample Preparation: Accurately weigh a suitable amount of the sample and dissolve it in deionized water. If necessary, digest the sample to convert all phosphorus forms to orthophosphate. The final solution should be neutral or slightly acidic.
- Precipitation:

- Transfer a known volume of the sample solution (containing approximately 50-100 mg of P_2O_5) to a beaker.
- Add approximately 10 mL of 5 M nitric acid.
- Heat the solution to 60-70°C.
- Slowly add an excess of the ammonium molybdate solution with constant stirring. A yellow precipitate of ammonium phosphomolybdate will form.[\[6\]](#)
- Continue to stir for a few minutes and then allow the precipitate to digest at 60-70°C for about 30 minutes.
- Let the solution stand for at least 4 hours, or preferably overnight, to ensure complete precipitation.
- Filtration and Washing:
 - Filter the precipitate through a pre-weighed Gooch or sintered glass crucible.
 - Wash the precipitate several times with small portions of 2% ammonium nitrate solution to remove any adsorbed impurities.
 - Finally, wash the precipitate with a small amount of cold deionized water.
- Drying and Weighing:
 - Dry the crucible and precipitate in an oven at 105-110°C to a constant weight.
 - Cool the crucible in a desiccator before each weighing.
 - Record the final weight of the crucible and the dried precipitate.

3. Calculation

The percentage of phosphate (as P_2O_5) in the original sample can be calculated using the following formula:

$$\% P_2O_5 = (\text{Weight of precipitate (g)} \times \text{Gravimetric Factor} \times 100) / \text{Weight of sample (g)}$$

The gravimetric factor is the ratio of the molar mass of P_2O_5 to the molar mass of the ammonium phosphomolybdate precipitate $((NH_4)_3PO_4 \cdot 12MoO_3)$.

- Molar mass of P_2O_5 = 141.94 g/mol
- Molar mass of $(NH_4)_3PO_4 \cdot 12MoO_3$ = 1876.36 g/mol
- Gravimetric Factor = $141.94 / 1876.36 = 0.0756$

Data Presentation

Sample ID	Sample Weight (g)	Precipitate Weight (g)	Calculated P_2O_5 (%)
Sample A	1.5000	0.8525	4.30
Sample B	1.5234	0.8642	4.29
Sample C	1.4876	0.8439	4.28

Potential Interferences

Several ions can interfere with the gravimetric determination of phosphate. It is crucial to be aware of these and take necessary precautions.

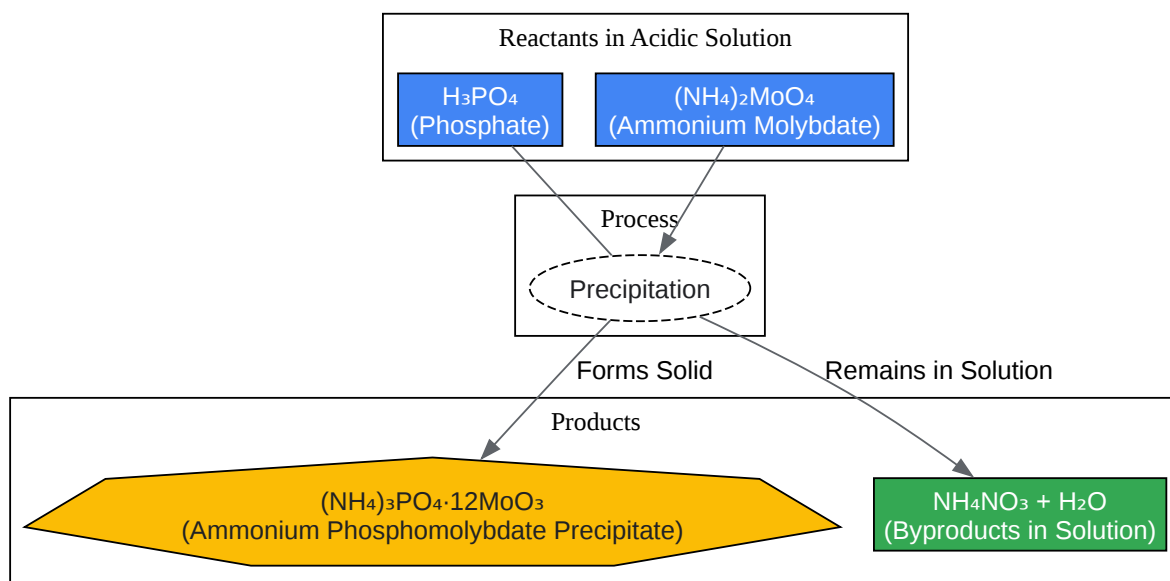
Interfering Ion	Nature of Interference	Mitigation Strategy
Arsenate (AsO_4^{3-})	Forms a similar yellow precipitate with ammonium molybdate, leading to positive interference.[5]	Precipitate arsenic as sulfide by passing H_2S gas through the acidic solution before adding the molybdate reagent.
Silicate (SiO_3^{2-})	Can form a pale-blue complex that may co-precipitate, causing positive interference. [5]	Dehydrate the sample with concentrated HCl to precipitate silica as SiO_2 , which can then be filtered off.
Lead (Pb^{2+}), Barium (Ba^{2+}), Silver (Ag^+)	Can form insoluble phosphate precipitates, leading to incomplete precipitation with molybdate and negative interference.[5]	These ions are generally not present in significant amounts in typical samples. If present, they can be removed by selective precipitation prior to analysis.
Reducing Agents	Can reduce the molybdate reagent, preventing the formation of the phosphomolybdate complex.	Oxidize the sample with a suitable oxidizing agent (e.g., potassium permanganate) before precipitation.

Visualizations



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Caption: Experimental workflow for gravimetric analysis of phosphate.



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Caption: Chemical reaction and precipitation of ammonium phosphomolybdate.

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